

Core Technical Data of CDC-801

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Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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The table below summarizes the key chemical and pharmacological information available for **CDC-801**:

Property	Description
Generic Name	CDC-801 [1]
Modality	Small Molecule [1]
Status	Investigational [1]
Chemical Formula	C ₂₃ H ₂₄ N ₂ O ₅ [1]
Average Molecular Weight	408.454 g/mol [1]
IUPAC Name	3-[3-(cyclopentyloxy)-4-methoxyphenyl]-3-(1,3-dioxo-2,3-dihydro-1H-isoindol-2-yl)propanamide [1]
SMILES	<chem>COC1=CC=C(C=C10C1CCCC1)C(CC(N)=O)N1C(=O)C2=C(C=CC=C2)C1=O</chem> [1]
Mechanism of Action	PDE4A, PDE4B, and PDE4D inhibitor [1]

Property	Description
Associated Clinical Trials	NCT00006097 (Chronic Lymphocytic Leukemia) [1]

Mechanism of Action and Experimental Research

CDC-801 functions as an inhibitor of multiple phosphodiesterase-4 (PDE4) subtypes, including **PDE4A**, **PDE4B**, and **PDE4D** [1]. Inhibition of PDE4 enzymes increases intracellular levels of cyclic AMP (cAMP), a key second messenger that regulates inflammatory responses and cell proliferation [1].

The general workflow for preclinical research is outlined below. Specific experimental protocols for **CDC-801** are not available in the search results, but this diagram illustrates a standard approach for investigating a compound with its proposed mechanism:



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Experimental investigations would logically progress from **in vitro** assays to validate the compound's interaction with its molecular target and subsequent cellular effects, followed by **in vivo** animal studies to evaluate efficacy and safety in a whole-organism context [1].

Information Limitations and Further Research

As an investigational compound, detailed data on **CDC-801** is limited. Key information such as **pharmacokinetics (absorption, distribution, metabolism, excretion)**, **detailed adverse effects**, and **comprehensive clinical trial results are not publicly available** [1].

For the most current information, you can consult its entry on **DrugBank (Accession Number DB15640)** and search for clinical trial **NCT00006097** using public registries [1].

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References

1. CDC-801: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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